

(S)-BRD9500: A Technical Guide for Researchers

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Compound of Interest

Compound Name: (S)-BRD9500

Cat. No.: B10861169

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This technical guide provides an in-depth overview of **(S)-BRD9500**, a stereoisomer of the potent phosphodiesterase 3A (PDE3A) modulator, (R)-BRD9500. While the (R)-isomer has demonstrated significant anti-cancer activity, **(S)-BRD9500** is primarily utilized as a negative control in experimental settings. This document outlines the chemical properties, biological context, and relevant experimental methodologies for researchers in drug development and chemical biology.

Chemical Properties and Identification

(S)-BRD9500 is the (S)-enantiomer of the compound more commonly known as BRD9500. As stereoisomers, they share the same molecular formula and weight, but differ in the three-dimensional arrangement of their atoms.

CAS Number: 1630760-76-7[1]

Table 1: Physicochemical Properties of BRD9500 Isomers

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₈ FN ₃ O ₂	[2][3]
Molecular Weight	291.33 g/mol	[2][3]
Appearance	Solid Powder	[2]
Purity	>98%	[3]
Solubility	Soluble in DMSO	[2][3]

Table 2: IUPAC Name and Chemical Identifiers

Identifier	Value
IUPAC Name	(S)-6-(3-fluoro-4-morpholinophenyl)-5-methyl-4,5-dihydropyridazin-3(2H)-one
SMILES	<chem>O=C1C--INVALID-LINK--C(C2=CC=C(N3CCOCC3)C(F)=C2)=NN1</chem>
InChI Key	GJGGSLDXABLZLP-SNVBAGLBSA-N (for the R-isomer, the S-isomer will differ in the stereochemistry layer)

Biological Activity and Mechanism of Action

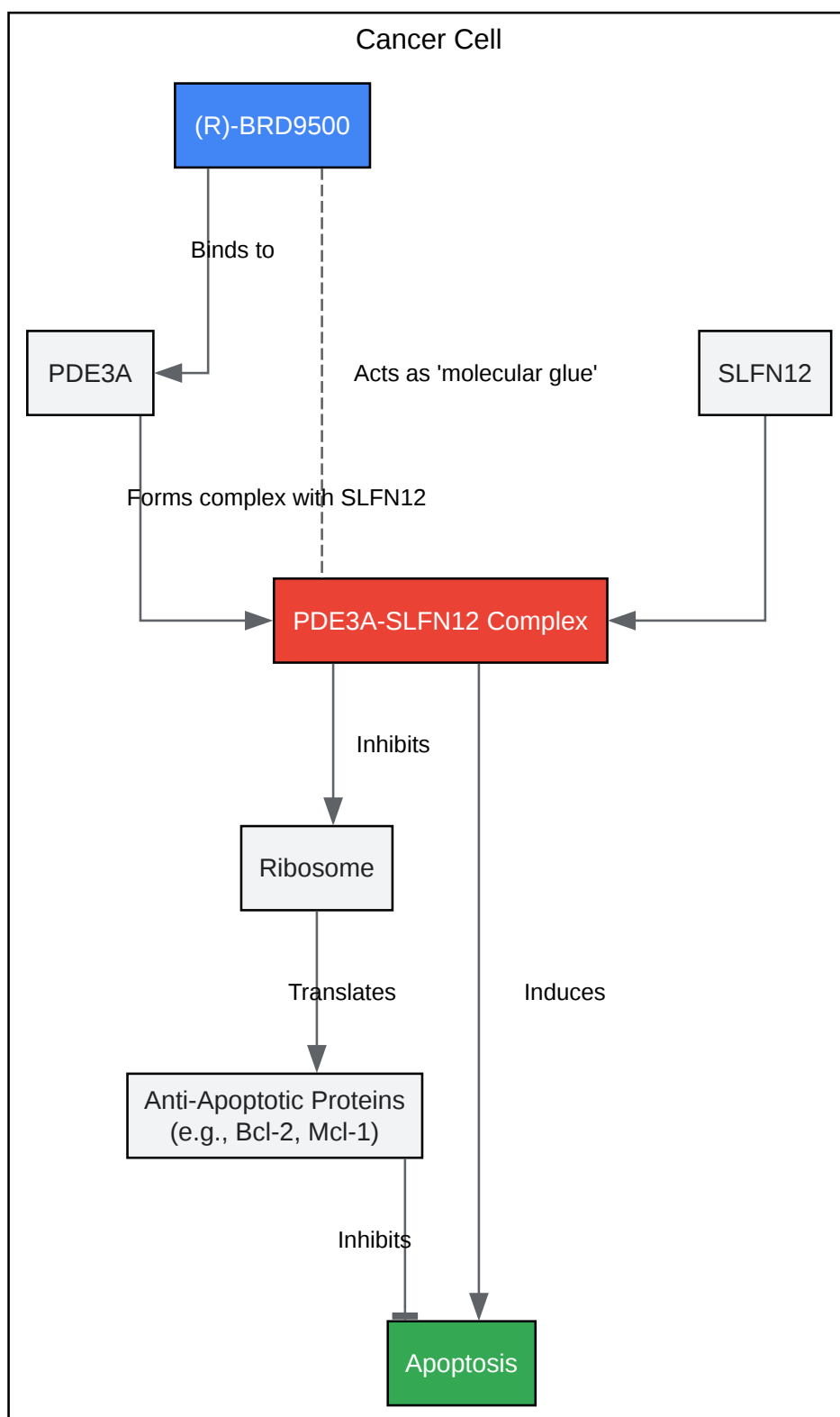
The biological activity of this class of compounds is primarily associated with the (R)-isomer, BRD9500. (R)-BRD9500 acts as a "molecular glue," inducing a novel protein-protein interaction between phosphodiesterase 3A (PDE3A) and Schlafen family member 12 (SLFN12).[4][5][6] This induced proximity is cytotoxic to cancer cells that express both proteins.[4][7]

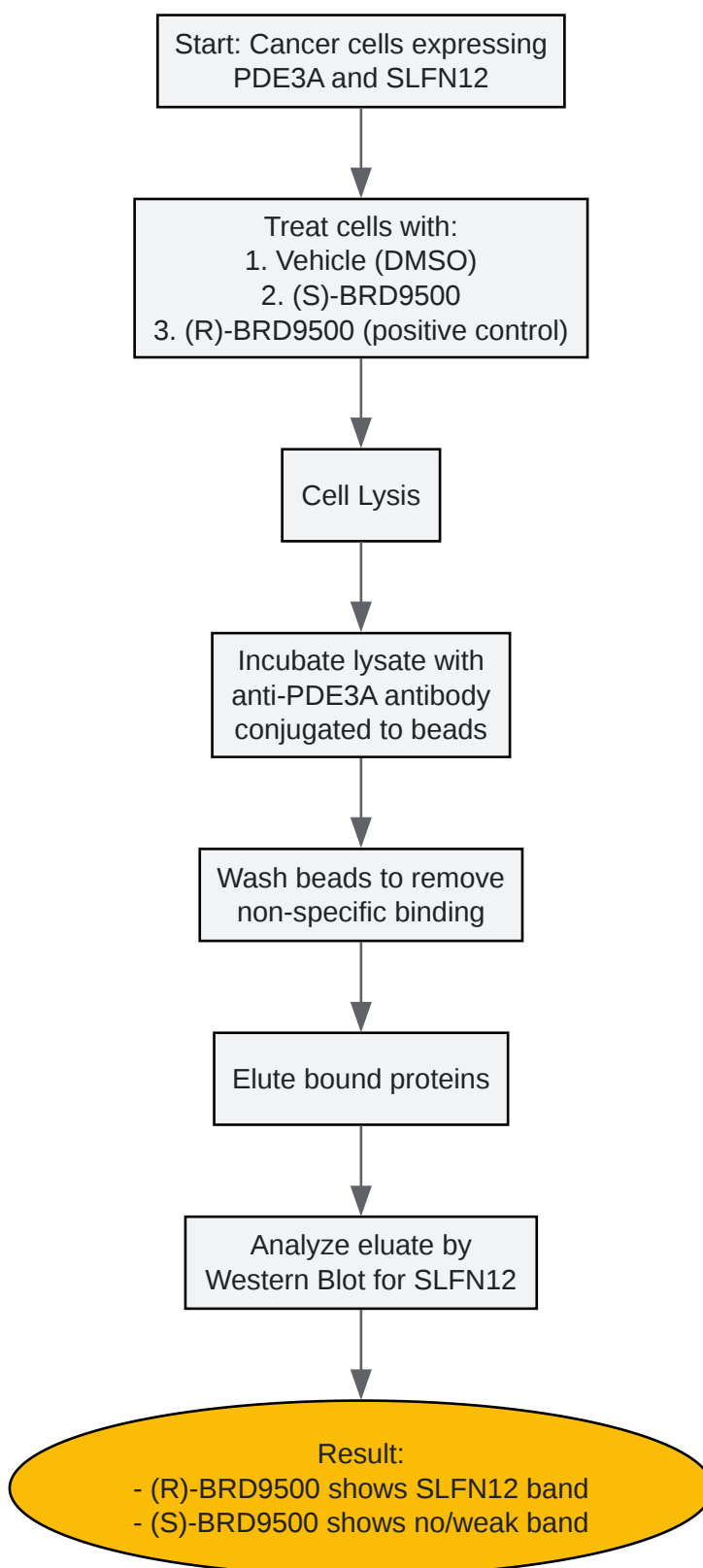
The (S)-isomer, **(S)-BRD9500**, is used as a control compound in experiments to demonstrate the stereospecificity of this effect.[1] It is presumed to be biologically inactive or significantly less active in inducing the PDE3A-SLFN12 interaction.

The mechanism of action for the active (R)-isomer involves the stabilization of the PDE3A-SLFN12 complex, which in turn inhibits protein translation, including that of anti-apoptotic

proteins like Bcl-2 and Mcl-1, ultimately leading to apoptosis.[6]

Signaling Pathway of (R)-BRD9500





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